GC-MS fragmentation pattern of methyl 6-chloro-6-oxohexanoate

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Compound of Interest

Compound Name:	*6-Chloro-6-oxohexanoic acid*
CAS No.:	*102939-46-8*
Cat. No.:	*B14332674*

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Analytical Comparison Guide: GC-MS Fragmentation Profiling of Methyl 6-Chloro-6-Oxohexanoate

Executive Summary

Methyl 6-chloro-6-oxohexanoate (commonly known as methyl adipoyl chloride) is a highly reactive, bifunctional intermediate widely utilized in the synthesis of complex pharmaceutical precursors (such as statins) and specialized polyamides[1][2]. Because it possesses both a moisture-sensitive acyl chloride and a stable methyl ester, confirming its structural integrity during synthesis is critical. This guide compares analytical platforms for its characterization and provides a definitive mechanistic breakdown of its Electron Ionization (EI) fragmentation pattern.

Analytical Platform Comparison

Selecting the correct analytical technique is paramount. A common pitfall in organic synthesis is attempting to analyze underivatized acyl chlorides via Liquid Chromatography-Mass Spectrometry (LC-MS).

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Expertise Insight: Acyl chlorides react violently and rapidly with protic solvents (water, methanol) used in standard reversed-phase LC mobile phases. Injecting methyl 6-chloro-6-oxohexanoate into an LC-MS will result in instantaneous on-column hydrolysis, yielding the false molecular ion of methyl hydrogen adipate ($[M+H]^+$ m/z 161) rather than the target compound. Therefore, Gas Chromatography-Mass Spectrometry (GC-MS) under strictly anhydrous conditions is the gold standard.

Analytical Platform	Ionization Source	Key Diagnostic Output	Primary Use Case	Critical Limitations
GC-EI-MS	70 eV Electron Impact	m/z 55, 111, 114, 143	Structural elucidation, spectral library matching	Weak molecular ion (M^+ often <1% relative abundance).
GC-CI-MS	Methane/Ammonia CI	$[M+H]^+$ m/z 179/181	Molecular weight confirmation	Lacks rich fragmentation for structural mapping.
LC-HRMS (ESI)	Electrospray	N/A (Hydrolyzes)	Trace impurity profiling (only if derivatized)	High Risk: Immediate on-column hydrolysis to the free acid.

Mechanistic Fragmentation Pathway (GC-EI-MS)

Under standard 70 eV EI conditions, methyl 6-chloro-6-oxohexanoate ($C_7H_{11}ClO_3$) yields a highly reproducible fragmentation signature. The NIST Mass Spectrometry Data Center identifies the primary diagnostic ions as m/z 55, 111, 114, and 128[3].

- Molecular Ion (m/z 178 / 180): While often weak in aliphatic acyl chlorides, the molecular ion is critical for isotopic validation. The natural abundance of ^{35}Cl and ^{37}Cl produces a characteristic 3:1 isotopic cluster at m/z 178 and 180, confirming the preservation of the intact acyl chloride moiety.

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- m/z 143 ($[M - Cl]^+$): Alpha-cleavage at the acyl chloride terminus results in the loss of a chlorine radical (35 Da), generating a stable acylium ion.
- m/z 114 ($[M - HCl - CO]^{+\bullet}$): This radical cation is highly diagnostic of the acyl chloride group. The molecule undergoes the loss of hydrogen chloride (36 Da) to form a ketene intermediate, which subsequently loses carbon monoxide (28 Da)[3].
- m/z 111 ($[M - Cl - CH_3OH]^+$): This ion validates the presence of the terminal methyl ester. The m/z 143 acylium ion undergoes a cyclization reaction, interacting with the ester oxygen to expel a neutral methanol molecule (32 Da), forming a stable 5- or 6-membered oxonium ring[3].
- m/z 55 (Base Peak): The cyclic m/z 111 ion undergoes sequential losses of carbon monoxide to yield the highly stable $[C_4H_7]^+$ aliphatic cation, which dominates the spectrum as the base peak[3].

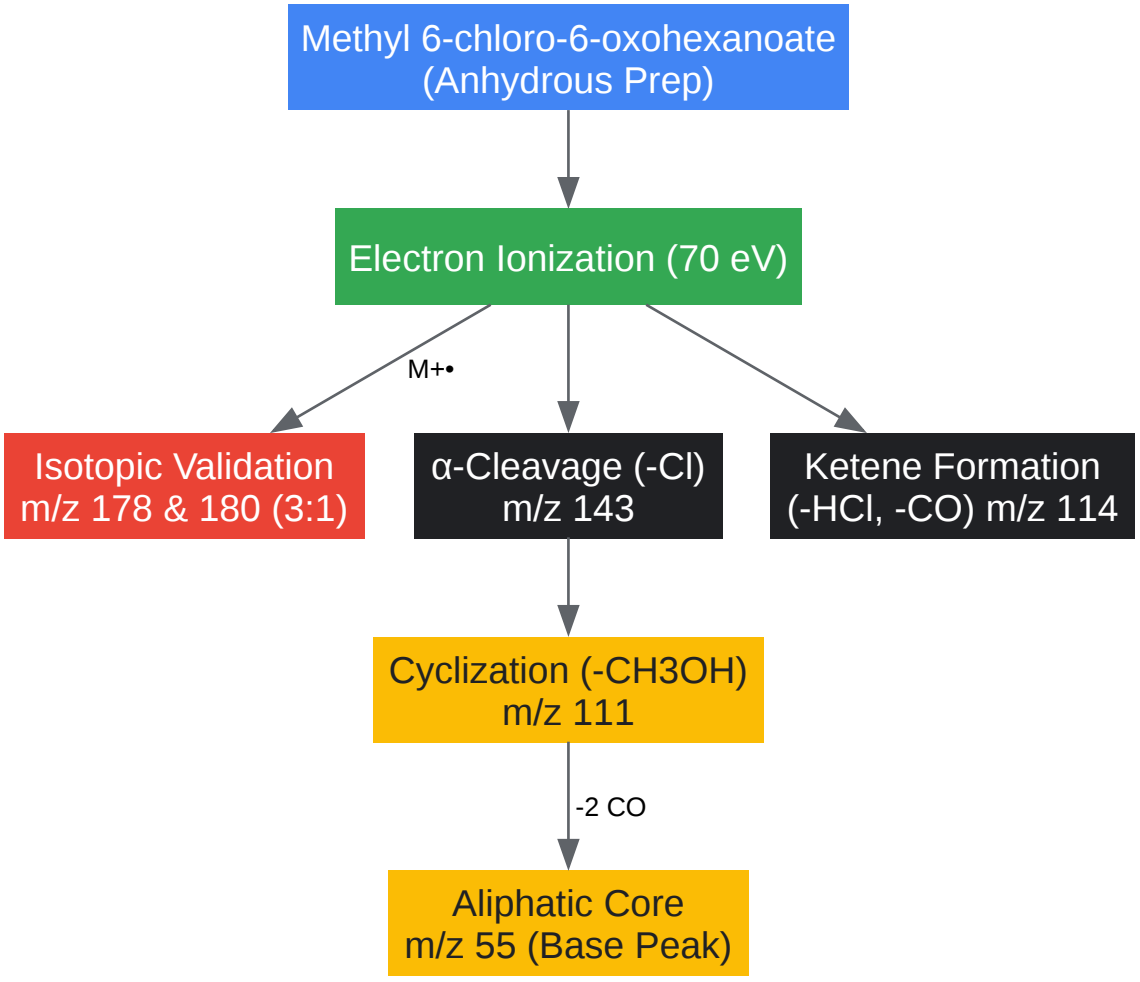

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Figure 1: GC-EI-MS fragmentation pathway for methyl 6-chloro-6-oxohexanoate.

Experimental Protocol: Moisture-Free GC-MS Analysis

To ensure a self-validating system, the following protocol eliminates artifactual hydrolysis, ensuring the observed spectrum belongs to the intact acyl chloride and not its degradation products.

Step 1: Anhydrous Sample Preparation

- Action: In a nitrogen-purged glovebox or using Schlenk techniques, dilute the neat methyl 6-chloro-6-oxohexanoate to 1 mg/mL using strictly anhydrous, amine-free dichloromethane (DCM) or hexane.
- Causality: Atmospheric moisture will rapidly hydrolyze the acyl chloride to methyl hydrogen adipate. If your resulting mass spectrum shows a base peak at m/z 129 ($[M - OCH_3]^+$ of the acid) or a molecular ion at m/z 160, the sample has degraded.

Step 2: Inlet Configuration

- Action: Install a highly deactivated, single-taper split liner with deactivated glass wool. Set the injection port to 250°C.
- Causality: Active silanol sites in standard glass liners catalyze the thermal degradation of halogenated compounds. Deactivation ensures quantitative transfer to the column.

Step 3: Chromatographic Separation

- Action: Use a non-polar 100% Dimethylpolysiloxane column (e.g., DB-1, HP-1, 30 m × 0.25 mm × 0.25 µm).
- Oven Program: 60°C (hold 1 min), ramp at 15°C/min to 280°C (hold 3 min). Carrier gas: Ultra-high purity Helium at 1.0 mL/min (constant flow).

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Step 4: MS Acquisition

- Action: Set the transfer line to 280°C, the EI source to 230°C, and the quadrupole to 150°C. Acquire data in full scan mode from m/z 40 to 300.
- Validation: Verify the presence of the m/z 178/180 isotopic cluster. If absent or exceptionally weak, switch to Chemical Ionization (CI) using methane reagent gas to gently ionize the molecule and confirm the intact$[M+H]^+$ at m/z 179.

References

- Title: PubChem Compound Summary for CID 520737, Methyl 6-chloro-6-oxohexanoate Source: National Center for Biotechnology Information (NCBI) URL:[Link]
- Title: Hexanedioic acid monochloride monomethyl ester (Mass Spectrum) Source: NIST Chemistry WebBook, SRD 69 URL:[Link]

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Sources

- 1. 6-Chloro-6-oxohexanoic acid | 102939-46-8 | Benchchem [benchchem.com]
- 2. guidechem.com [guidechem.com]
- 3. Methyl 6-chloro-6-oxohexanoate | C7H11ClO3 | CID 520737 - PubChem [pubchem.ncbi.nlm.nih.gov]
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